

# Application Notes and Protocols for DFP00173 in CHO Cells

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## Compound of Interest

Compound Name: DFP00173

Cat. No.: B2735268

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These application notes provide a comprehensive guide for designing and executing experiments to investigate the effects of **DFP00173**, a potent and selective inhibitor of Aquaporin-3 (AQP3), in Chinese Hamster Ovary (CHO) cells. The protocols detailed below cover key experimental procedures, from basic cell culture to specific functional assays, enabling researchers to effectively study the role of AQP3 in various cellular processes.

## Introduction

**DFP00173** is a small molecule inhibitor with high potency and selectivity for Aquaporin-3 (AQP3), a channel protein that facilitates the transport of water, glycerol, and hydrogen peroxide across the cell membrane.<sup>[1][2]</sup> CHO cells are a widely used mammalian expression system in biomedical research and the production of therapeutic proteins.<sup>[3][4][5]</sup>

Understanding the impact of AQP3 inhibition by **DFP00173** in CHO cells can provide valuable insights into cellular metabolism, stress response, and recombinant protein production.

## Key Applications

- Investigating the role of AQP3 in CHO cell physiology: Elucidate the contribution of AQP3 to cell growth, proliferation, and viability.
- Modulating cellular metabolism: Study the effects of inhibiting glycerol transport on cellular metabolic pathways.

- Controlling oxidative stress: Examine the impact of reduced hydrogen peroxide transport on cellular responses to oxidative stress.
- Optimizing recombinant protein production: Explore the potential of AQP3 inhibition to enhance the yield and quality of therapeutic proteins.

## Quantitative Data Summary

The following tables summarize the key quantitative data for **DFP00173**.

Table 1: **DFP00173** Inhibitory Activity

Target	Species	IC50	Reference
AQP3	Mouse	~0.1-0.4 $\mu$ M	<a href="#">[1]</a>
AQP3	Human	~0.1-0.4 $\mu$ M	<a href="#">[1]</a>
AQP7	Mouse	Low Efficacy	<a href="#">[1]</a>
AQP9	Mouse	Low Efficacy	<a href="#">[1]</a>

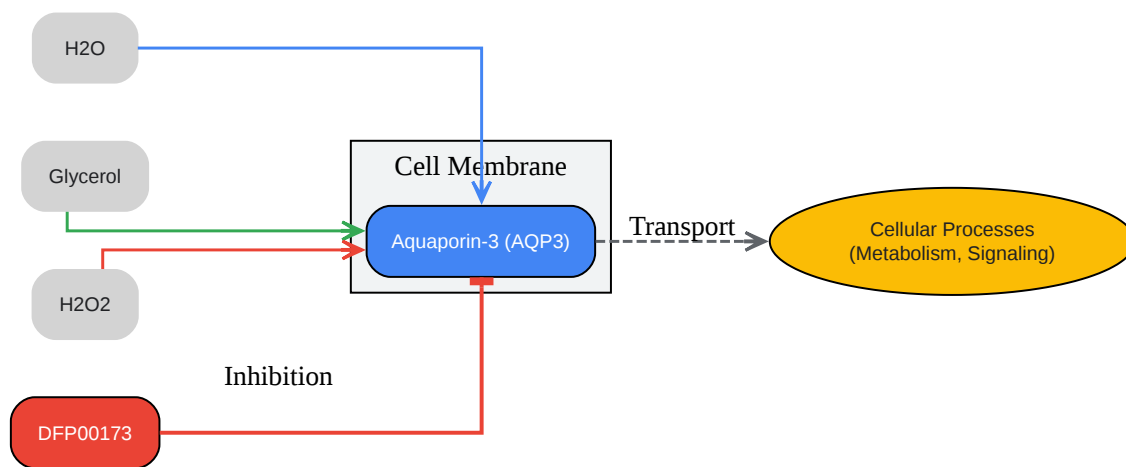
Table 2: Effect of **DFP00173** on Permeability

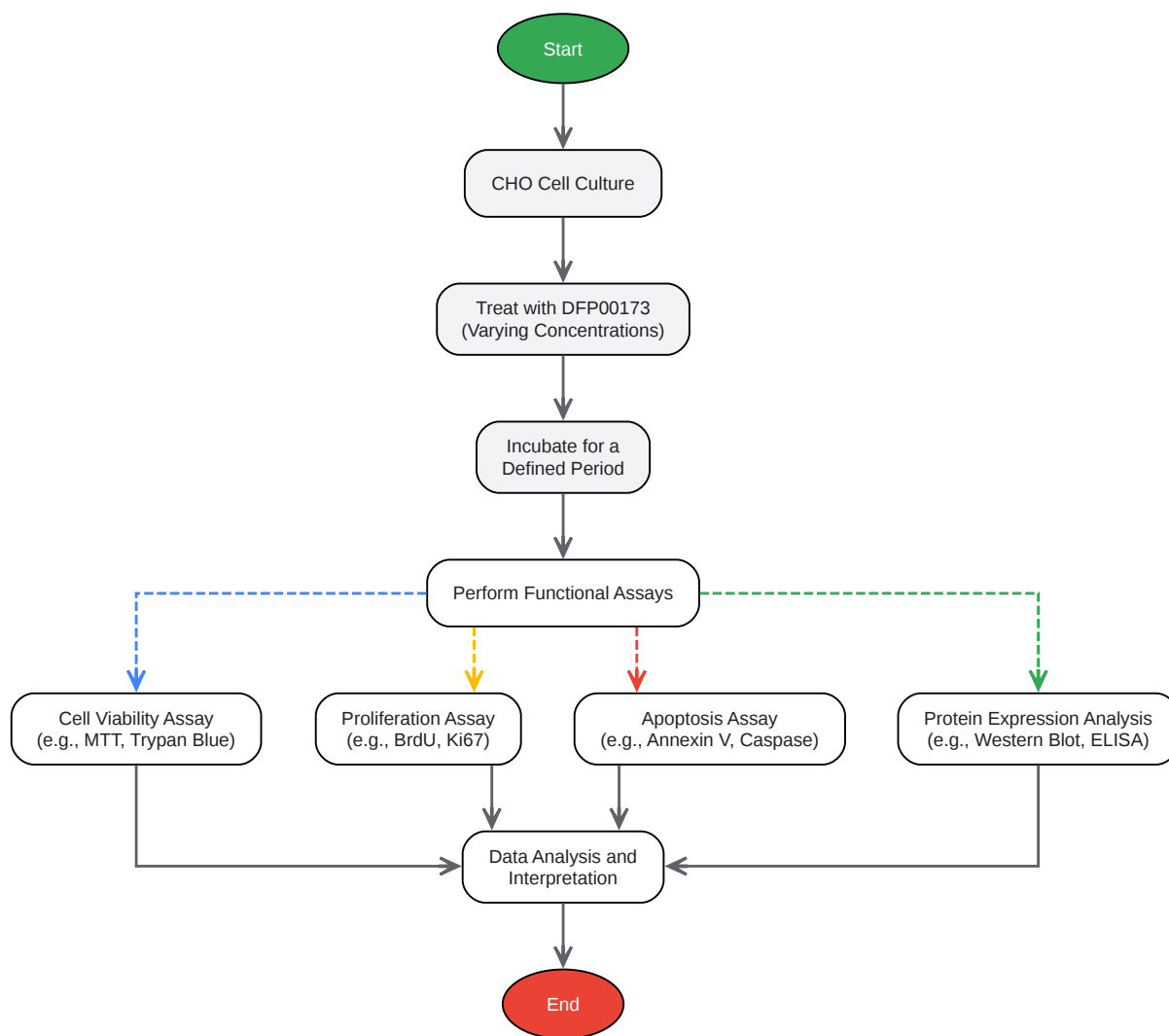
Permeability	Cell Type	Effect	Reference
Glycerol	Human Erythrocytes	Inhibition	<a href="#">[1]</a>
H2O2	Not Specified	Blocked	<a href="#">[1]</a>

## Signaling Pathways and Experimental Workflows

### AQP3-Mediated Transport and Inhibition by **DFP00173**

This diagram illustrates the function of AQP3 in transporting water, glycerol, and hydrogen peroxide across the cell membrane and how **DFP00173** blocks these transport activities.





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## References

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